

N-Methylaminopropyltrimethoxysilane proper disposal procedures

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Compound of Interest

Compound Name: N-Methylaminopropyltrimethoxysilane

Cat. No.: B1583981

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Proper disposal of **N-Methylaminopropyltrimethoxysilane** is critical for ensuring laboratory safety and environmental protection. This organosilane compound is a combustible liquid that causes skin and serious eye irritation and may lead to respiratory irritation.^{[1][2][3]} A primary hazard is its reactivity with water and moisture, a reaction that liberates toxic methanol.^{[1][2][4]} Chronic exposure to methanol can have severe effects on the central nervous system.^{[1][2][3]}

Adherence to the following procedures is essential for the safe handling and disposal of this chemical and its associated waste.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure that all necessary personal protective equipment is worn and that the work area is properly prepared.

Personal Protective Equipment (PPE):

- Hand Protection: Wear neoprene or nitrile rubber gloves.^{[1][2]}
- Eye Protection: Use chemical safety goggles. Contact lenses should not be worn.^{[1][2]}
- Skin and Body Protection: Wear suitable protective clothing to prevent skin contact.^{[1][2]}

- Respiratory Protection: In areas with potential for vapor inhalation, use a NIOSH-certified combination organic vapor-amine gas (brown cartridge) respirator.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Work Area: Ensure emergency eye wash fountains and safety showers are immediately accessible.[\[1\]](#)[\[2\]](#) Work in a well-ventilated area or under a chemical fume hood.

**Step-by-Step Disposal Protocol

This protocol outlines the procedure for managing waste **N-Methylaminopropyltrimethoxysilane** and contaminated materials. Disposal must always comply with local, regional, and national regulations.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Step 1: Waste Segregation and Containment

- Do not mix **N-Methylaminopropyltrimethoxysilane** waste with other chemical waste streams unless explicitly permitted by your institution's hazardous waste program.
- Keep the waste container tightly sealed to prevent reaction with atmospheric moisture, which liberates methanol.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Store waste away from incompatible materials such as acids, alcohols, oxidizing agents, peroxides, and sources of ignition like heat, sparks, or open flames.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Step 2: Managing Small Spills and Residual Lab Quantities

- For small spills, contain the liquid with dikes or inert absorbent materials like vermiculite, sand, or earth.[\[2\]](#)[\[3\]](#)
- Using only non-sparking tools, carefully collect the absorbent material and spilled substance.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Place the collected waste into a designated, sealable, and properly labeled container for hazardous waste.

Step 3: Disposing of Empty Containers

- Empty containers should be triple-rinsed with a suitable solvent (consult your safety officer for an appropriate solvent). The rinsate must be collected and disposed of as hazardous

waste.

- Alternatively, manage the unrinsed empty container as hazardous waste.
- Never reuse empty containers for other purposes.

Step 4: Labeling and Storage of Waste

- Clearly label the waste container with "Hazardous Waste" and the full chemical name: "Waste **N-Methylaminopropyltrimethoxysilane**".
- List all components in the container, including any absorbent materials or solvents used.
- Store the sealed waste container in a cool, dry, well-ventilated, and designated hazardous waste accumulation area.

Step 5: Final Disposal

- Arrange for pickup and final disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Crucially, do not dispose of **N-Methylaminopropyltrimethoxysilane** down the drain or into any sewer system.[\[2\]](#)[\[3\]](#)
- Avoid any release into the environment.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Summary of Chemical and Safety Data

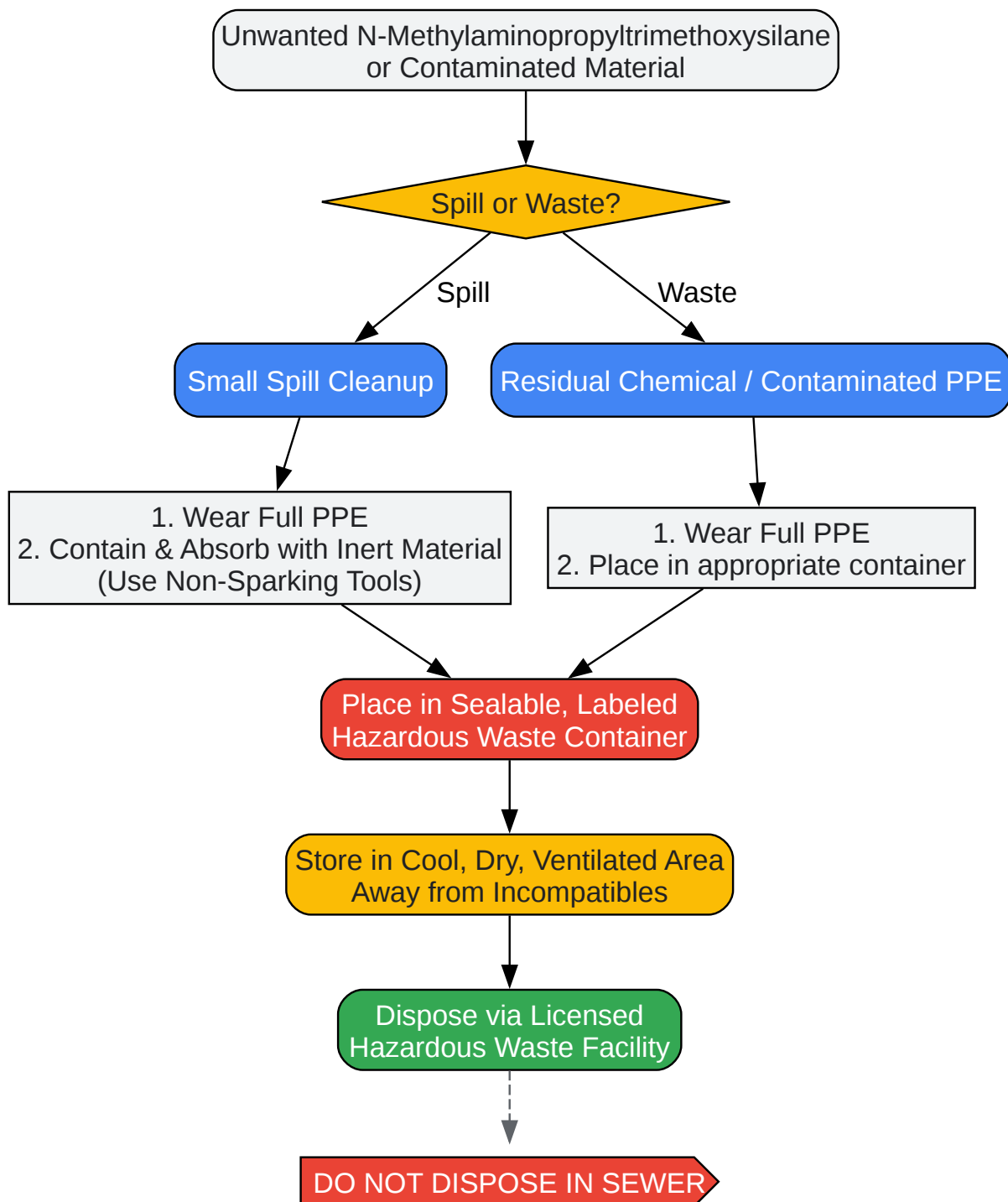
The following table summarizes key quantitative data for **N-Methylaminopropyltrimethoxysilane**.

Property	Value
Chemical Formula	C ₇ H ₁₉ NO ₃ Si
Molecular Weight	193.32 g/mol
Physical State	Liquid
Appearance	Clear to Straw-colored Liquid
Boiling Point	106 °C @ 30 mmHg
Density	0.978 g/mL
Flash Point	82 °C (179.6 °F)
Vapor Pressure	2 mm Hg @ 50°C
Hazard Classifications	Combustible Liquid (H227), Skin Irritant (H315), Serious Eye Irritant (H319)

Data sourced from multiple safety data sheets.[\[2\]](#)[\[5\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **N-Methylaminopropyltrimethoxysilane**.



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Caption: Disposal workflow for **N-Methylaminopropyltrimethoxysilane**.

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